

Application Notes and Protocols: Preparation of MCLA Hydrochloride Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MCLA hydrochloride

Cat. No.: B162012

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

MCLA (2-Methyl-6-(p-methoxyphenyl)-3,7-dihydroimidazo[1,2-a]pyrazin-3-one) hydrochloride is a highly sensitive chemiluminescent probe used for the detection and quantification of reactive oxygen species (ROS), particularly superoxide anion ($O_2^{\bullet-}$) and singlet oxygen (1O_2). Its reaction with these species results in the emission of blue light (luminescence), providing a dynamic and versatile method for measuring ROS production both intracellularly and extracellularly. These application notes provide a detailed protocol for the preparation, storage, and handling of **MCLA hydrochloride** stock solutions for use in research settings.

Quantitative Data Summary

The following tables summarize the key physical, chemical, and solubility properties of **MCLA hydrochloride**.

Table 1: Chemical and Physical Properties

Property	Value
Synonyms	6-(4-Methoxyphenyl)-2-methylimidazo[1,2-a]pyrazin-3(7H)-one hydrochloride
Molecular Formula	C ₁₄ H ₁₄ ClN ₃ O ₂
Molecular Weight	291.73 g/mol [1] [2] [3]
CAS Number	128322-44-1 [1] [2] [3]
Purity	≥98% (HPLC) [1] [3]
Appearance	Light yellow to yellow crystalline solid or powder [4] [5]

Table 2: Solubility Data

Solvent	Solubility	Notes
DMSO	≥ 5 mg/mL [3] [6]	Warmed solvent may improve dissolution. AAT Bioquest suggests volumes for preparing 1 mM, 5 mM, and 10 mM solutions. [7]
DMF	≥ 10 mg/mL [3]	
Ethanol	≥ 2 mg/mL [3] [6]	
PBS (pH 7.2)	≥ 5 mg/mL [3] [6]	

Table 3: Recommended Storage Conditions

Form	Temperature	Duration	Conditions
Solid Powder	-20°C	2 to 3 years[1][2]	Keep tightly sealed, away from light and moisture.[5]
2-8°C or 4°C	Variable	For shorter-term storage as per supplier.[4][5]	
Stock Solution	-80°C	6 to 12 months[1][2][5]	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.[5]
-20°C	1 month[1][5]	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.[5]	

Experimental Protocols

This protocol describes the preparation of a concentrated stock solution, which can be further diluted to working concentrations for specific assays.

Materials:

- **MCLA Hydrochloride** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, light-blocking polypropylene or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Antistatic microspatula

Equipment:

- Calibrated analytical balance
- Vortex mixer
- Sonicator bath (optional)

Procedure:

- Equilibration: Before opening, allow the vial of **MCLA hydrochloride** powder to equilibrate to room temperature for at least 1 hour to prevent condensation of moisture.[\[1\]](#)
- Calculation:
 - Determine the desired volume of stock solution (e.g., 1 mL).
 - Calculate the mass of **MCLA hydrochloride** needed. For a 5 mg/mL solution in 1 mL of solvent, 5 mg of powder is required.
- Weighing: Using an antistatic microspatula, carefully weigh the calculated amount of **MCLA hydrochloride** powder and place it into a sterile vial.
- Dissolution:
 - Add the calculated volume of DMSO to the vial containing the powder.
 - Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. A clear, yellow solution should be formed.
 - If dissolution is difficult, gentle warming (to no more than 37°C) or brief sonication can be applied.[\[4\]](#)
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in light-blocking vials.[\[5\]](#)[\[8\]](#)
 - Label each aliquot clearly with the compound name, concentration, solvent, and preparation date.

- Store the aliquots at -80°C for long-term stability (up to 12 months) or at -20°C for shorter-term use (up to 1 month).^{[1][2][5]}

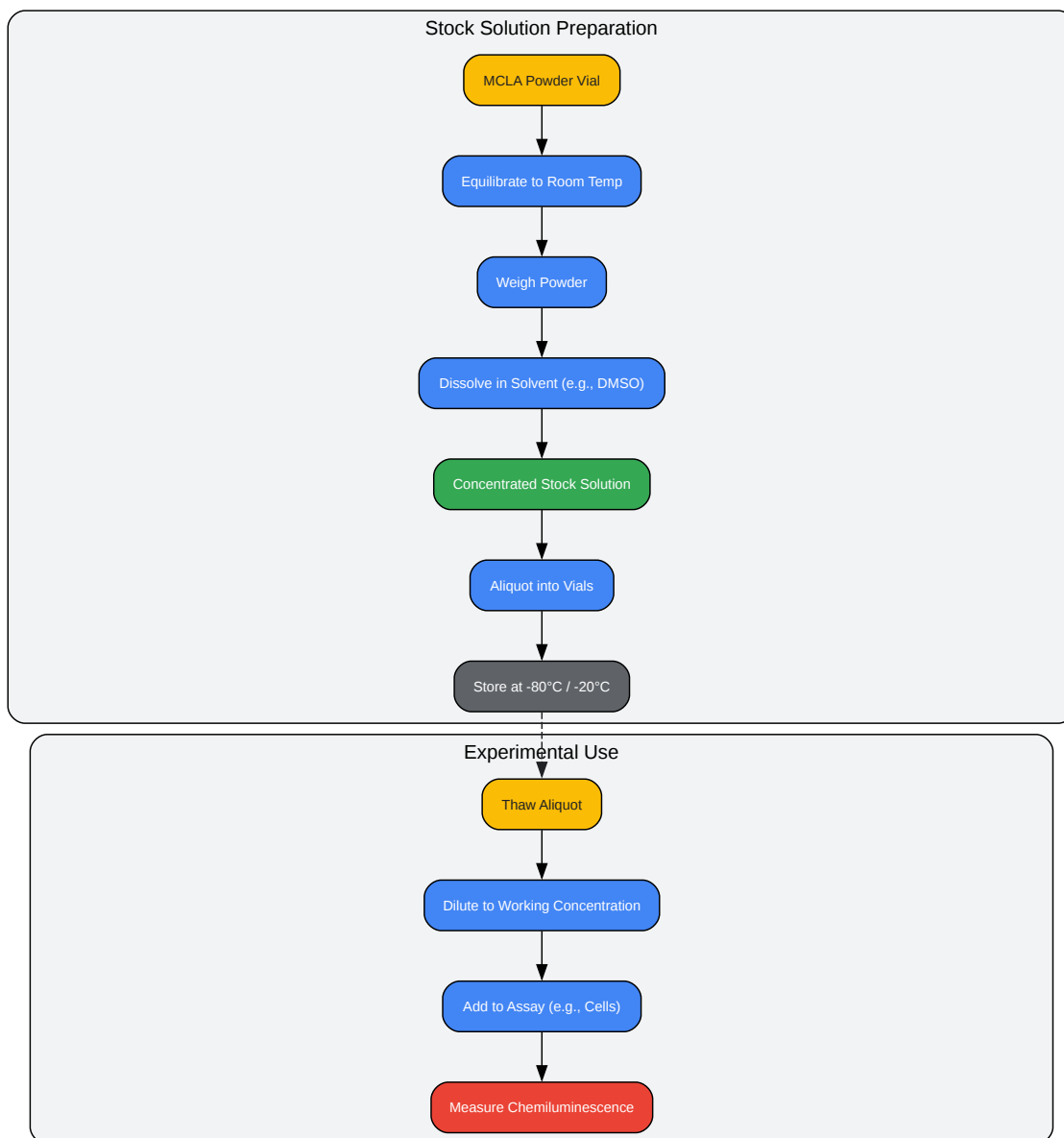
This is an example of how the prepared MCLA stock solution can be used to measure superoxide production.

Procedure:

- Prepare a working solution of MCLA by diluting the DMSO stock solution in an appropriate assay buffer (e.g., Tris-HCl or PBS). The final MCLA concentration in the assay is typically low, for instance, 0.1 μM (1×10^{-7} M).^[5]
- In a luminometer-compatible plate or tube, combine the reaction components, which may include cells or an enzymatic superoxide-generating system (e.g., xanthine/xanthine oxidase).
- Initiate the chemiluminescence measurement by adding the MCLA working solution to the reaction mixture.^[5]
- Measure the light emission immediately and continuously using a luminescence reader at 25°C or 37°C. The signal is proportional to the rate of superoxide production.

Visualizations

The following diagram illustrates the standard workflow for preparing and using **MCLA hydrochloride** stock solution.

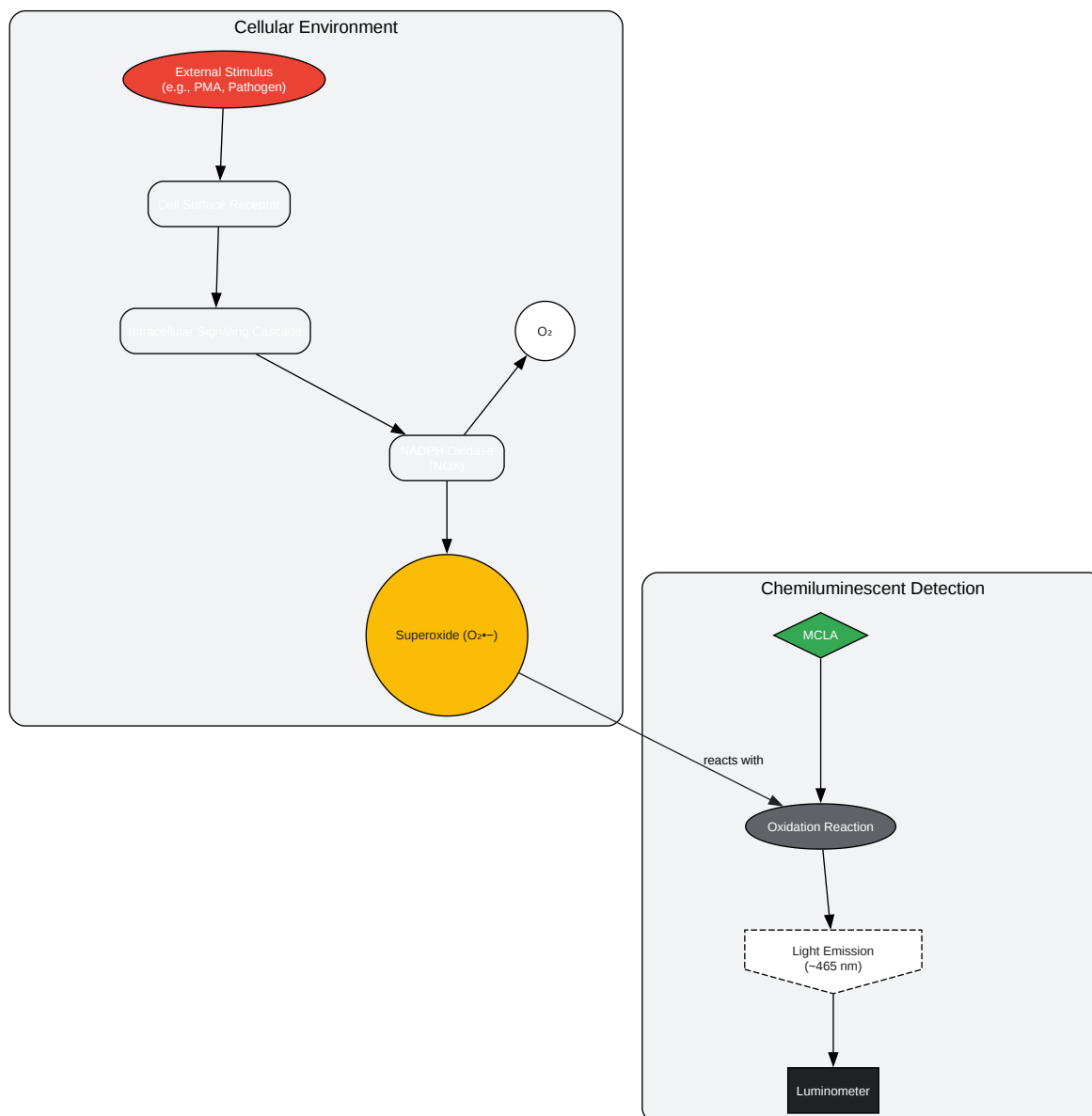


[Click to download full resolution via product page](#)

Caption: Workflow for **MCLA hydrochloride** stock solution preparation and use.

MCLA does not activate a signaling pathway but rather detects the output of pathways that generate ROS. This diagram shows how an external stimulus can lead to ROS production that

is then detected by MCLA.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MCLA hydrochloride|128322-44-1|COA [dcchemicals.com]
- 2. MCLA hydrochloride | TargetMol [targetmol.com]
- 3. caymanchem.com [caymanchem.com]
- 4. MCLA Hydrochloride $\geq 98\%$ (HPLC) | 128322-44-1 [sigmaaldrich.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. MCLA (hydrochloride) | CAS 128322-44-1 | Cayman Chemical | Biomol.com [biomol.com]
- 7. MCLA [2-Methyl-6-(4-methoxyphenyl)-3,7-dihydroimidazo[1,2-a]pyrazin-3-one, hydrochloride] *CAS 128322-44-1* | AAT Bioquest [aatbio.com]
- 8. medchemexpress.cn [medchemexpress.cn]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of MCLA Hydrochloride Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162012#preparing-mcla-hydrochloride-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com